

Essential Safety and Logistics for Handling Antimony Triethoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony triethoxide

Cat. No.: B078292

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the use of **Antimony triethoxide**, including detailed operational and disposal plans.

Chemical Properties and Hazards

Antimony triethoxide ($\text{Sb}(\text{OC}_2\text{H}_5)_3$) is a moisture-sensitive, flammable liquid and vapor that is harmful if swallowed or inhaled.[1] It is also toxic to aquatic life with long-lasting effects.[1] Due to its hazardous nature, strict adherence to safety protocols is crucial.

| Property[1] | Value |
|-------------------|--|
| Molecular Formula | $\text{C}_6\text{H}_{15}\text{O}_3\text{Sb}$ |
| Molecular Weight | 256.94 g/mol |
| Appearance | Colorless liquid |
| Boiling Point | 95°C @ 11mm Hg |
| Flash Point | > 110°C |
| Density | 1.513 g/mL at 25°C |

| Hazard Statement[1] | Description |
|---------------------|---|
| H226 | Flammable liquid and vapor |
| H302 | Harmful if swallowed |
| H332 | Harmful if inhaled |
| H411 | Toxic to aquatic life with long lasting effects |

Occupational Exposure Limits for Antimony and its Compounds

| Organization | Exposure Limit (as Sb) | Time-Weighted Average (TWA) |
|--------------|---------------------------------|-----------------------------|
| OSHA (PEL) | 0.5 mg/m ³ [2][3][4] | 8-hour[2][4] |
| NIOSH (REL) | 0.5 mg/m ³ [2][3][4] | 10-hour[2] |
| ACGIH (TLV) | 0.5 mg/m ³ [2][4] | 8-hour[2][4] |

Operational Plan: Handling Antimony Triethoxide

This step-by-step guide ensures the safe handling of **Antimony triethoxide** in a laboratory setting.

Pre-Operational Checks

- Safety Data Sheet (SDS) Review: Before handling, all personnel must review the **Antimony triethoxide** SDS.[1]
- Engineering Controls: Ensure a certified chemical fume hood is operational.[1] An emergency eyewash station and safety shower must be accessible.[2]
- Personal Protective Equipment (PPE) Inspection: All required PPE must be inspected for integrity and proper fit.

Required Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield are mandatory.[1][2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.[1][5]
- Body Protection: A flame-resistant lab coat and long pants are necessary.[1]
- Respiratory Protection: An approved respirator should be used, especially when handling outside of a fume hood.[1]

Handling Procedure

- Work Area Preparation: All work with **Antimony triethoxide** must be conducted within a chemical fume hood.[1] The work area should be clean and free of incompatible materials such as oxygen, oxidizing agents, halogens, and acids.[1]
- Inert Atmosphere: Handle the material under a dry, inert gas (e.g., nitrogen or argon) due to its moisture sensitivity.[1]
- Dispensing: Use non-sparking tools for all transfers.[1] Keep containers tightly sealed when not in use.
- Spill Prevention: Place absorbent, non-reactive materials in the work area to contain any potential spills.

Post-Handling Procedures

- Decontamination: Wipe down the work area with an appropriate solvent and decontaminating solution.
- Hand Washing: Thoroughly wash hands and any exposed skin with soap and water after handling.[2]
- PPE Removal: Remove PPE in the designated area to prevent cross-contamination.

Disposal Plan

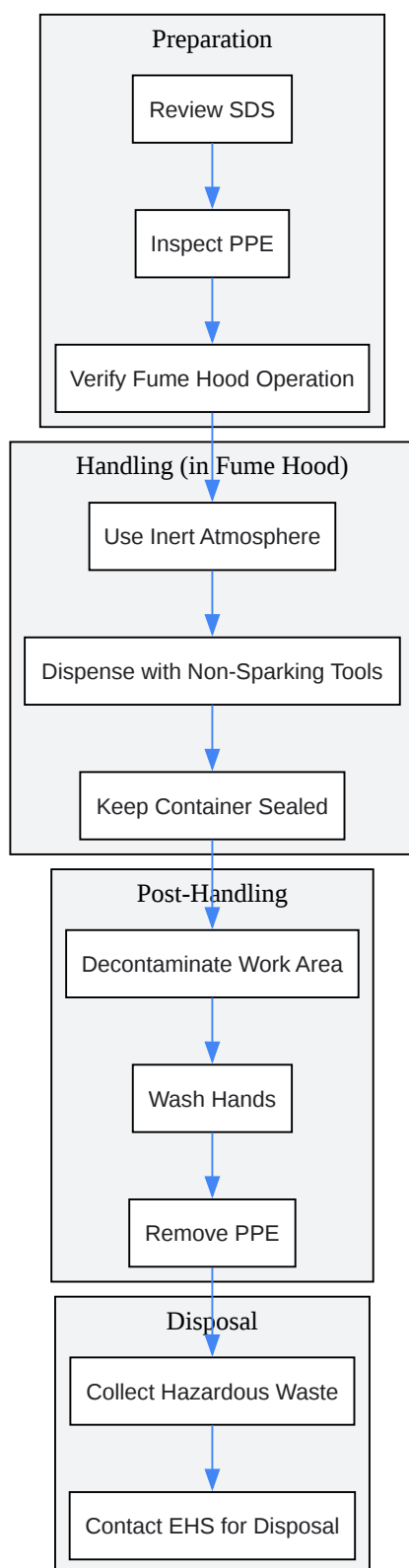
Proper disposal of **Antimony triethoxide** and contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

- **Waste Collection:** Collect all **Antimony triethoxide** waste, including empty containers and contaminated materials, in a designated, labeled, and sealed hazardous waste container.
- **Waste Segregation:** Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Regulatory Compliance:** Antimony compounds are classified as hazardous waste.^[2]^[6] All disposal must be in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific disposal procedures.^[2]

Emergency Procedures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.^[1]
- **Skin Contact:** Remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.^[1]
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.^[1]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[1]
- **Spill:** For small spills, absorb the material with inert, non-combustible absorbent material (e.g., sand, diatomaceous earth) and place it in a sealed container for disposal.^[1] For larger spills, evacuate the area and contact your institution's EHS department.

Workflow for Safe Handling of Antimony Triethoxide



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Caption: Workflow for the safe handling of **Antimony triethoxide**.

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Email: info@benchchem.com